

Essential Safety and Operational Guide for Handling AT791

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This document provides critical safety and logistical information for the handling and disposal of **AT791**, a potent and orally bioavailable Toll-like receptor 7 (TLR7) and Toll-like receptor 9 (TLR9) inhibitor. Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

AT791 is classified as a toxic compound and is a moderate to severe irritant to the skin and eyes.[1] Handling should be restricted to personnel trained in the safe management of potent active pharmaceutical ingredients.[1]

Quantitative Safety Data Summary



Parameter	Value	Source
CAS Number	1219962-49-8	[1][2][3][4][5]
Molecular Formula	C23H31N3O3	[1][2][5]
Molecular Weight	397.51 g/mol	[2][5]
Hazard Description	Toxic; Moderate to severe skin and eye irritant	[1]
Solubility in DMSO	≥ 80 mg/mL (≥ 201.25 mM)	[5]
Storage (Solid)	-20°C for up to 3 years	
Storage (in Solvent)	-80°C for up to 1 year	[5]

Recommended Personal Protective Equipment (PPE)

A comprehensive assessment of potential exposure should be conducted before handling **AT791**. The following PPE is mandatory:

- Eye Protection: Chemical safety goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A laboratory coat.
- Respiratory Protection: In case of potential aerosolization or handling of large quantities of the solid compound, a properly fitted respirator is recommended. All handling of the solid form should be performed in a certified chemical fume hood.

Experimental Protocols: Safe Handling and Disposal

A. Preparation of Stock Solutions

AT791 is typically dissolved in dimethyl sulfoxide (DMSO) to create a stock solution.

 Preparation: All manipulations involving the solid form of AT791 must be conducted in a chemical fume hood.



- Weighing: Carefully weigh the desired amount of AT791 powder using an analytical balance within the fume hood.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial containing the
 AT791 powder. To aid dissolution, gentle vortexing or sonication may be applied.
- Storage: Store the stock solution at -80°C in tightly sealed, clearly labeled vials. To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into single-use volumes.

B. Disposal Plan

As a potent small molecule inhibitor, all waste contaminated with **AT791** must be treated as hazardous chemical waste.

Liquid Waste:

- Collect all solutions containing AT791 (including unused stock and working solutions, and the first rinse of any container) in a designated, leak-proof, and clearly labeled hazardous waste container.
- The container label should include "Hazardous Waste" and the full chemical name "AT791".
- Store the liquid waste container in a designated, secure, and well-ventilated area, segregated from incompatible chemicals.

Solid Waste:

- Dispose of all materials that have come into contact with AT791, such as pipette tips, tubes, gloves, and weighing paper, in a dedicated, clearly labeled hazardous solid waste container.
- Do not mix this waste with non-hazardous laboratory trash.
- Decontamination:

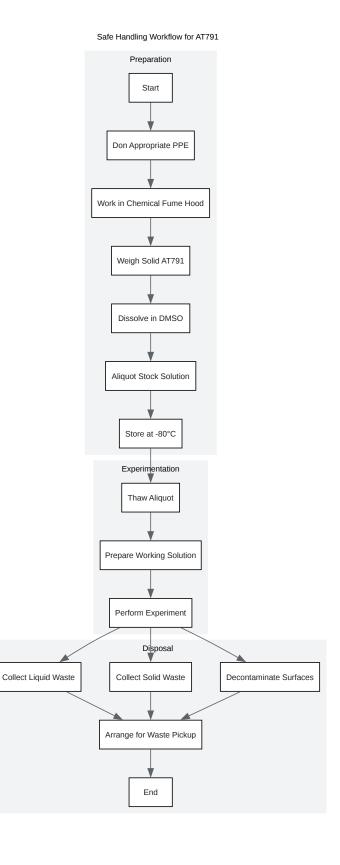


- Wipe down all surfaces and equipment that may have come into contact with AT791 with an appropriate laboratory disinfectant. Dispose of the cleaning materials as hazardous solid waste.
- Waste Pickup:
 - Follow your institution's established procedures for the collection and disposal of hazardous chemical waste. Do not dispose of any AT791-contaminated waste down the drain or in the regular trash.

Visualized Workflows and Pathways

Safe Handling Workflow for AT791







TLR7/9 Signaling ssRNA (TLR7) / CpG DNA (TLR9) AT791 Inhibition TLR7 / TLR9 MyD88 **IRAKs** TRAF6 **IRF7** Activation NF-кВ Activation Pro-inflammatory Cytokine Production

AT791 Signaling Pathway Inhibition

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